

Application Notes and Protocols for Tetrachlorvinphos Analysis in Water Samples

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Compound of Interest

Compound Name: (Z)-Tetrachlorvinphos-d6

Cat. No.: B15557186

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Introduction

Tetrachlorvinphos (TCVP) is an organophosphate insecticide used to control a variety of pests on livestock and pets.^[1] Due to its potential for environmental contamination, particularly of water sources through agricultural runoff, sensitive and reliable analytical methods are required for its detection and quantification. This document provides detailed application notes and protocols for the sample preparation of water matrices prior to the analysis of tetrachlorvinphos, focusing on established extraction techniques. The choice of sample preparation method is critical for removing interfering substances and concentrating the analyte to detectable levels, thereby ensuring accurate and precise results.

The two primary methods for extracting tetrachlorvinphos from water samples are Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE). LLE is a traditional, robust technique, while SPE offers advantages such as reduced solvent consumption, higher sample throughput, and the potential for automation.^{[2][3][4][5]} The selection between these methods often depends on factors like sample volume, required detection limits, available equipment, and the number of samples to be processed.

Data Presentation: Comparison of Extraction Methods

The following table summarizes the quantitative performance data for Liquid-Liquid Extraction (LLE) and Solid-Phase Extraction (SPE) for the analysis of tetrachlorvinphos in water. This data is essential for method selection and validation.

Parameter	Liquid-Liquid Extraction (LLE)	Solid-Phase Extraction (SPE)
Analyte	Tetrachlorvinphos	Tetrachlorvinphos
Spiking Level	10 µg/L	5.00 µg/L
Mean Recovery (%)	78.3% [6]	95.2%
Relative Standard Deviation (RSD %)	Not explicitly stated for the individual compound, but the method's precision was reported as excellent. [6]	5.1%
Limit of Detection (LOD)	Method LOQ reported to be between 1.8 and 29.2 ng/L for a suite of 130 pesticides. [6]	Method Detection Limit (MDL) of 0.38 µg/L
Limit of Quantification (LOQ)	Between 1.8 and 29.2 ng/L [6]	Not explicitly stated, but the Initial Program Requirement (IPR) samples were spiked at 5.00 µg/L.
Analytical Technique	GC-MSD [6]	GC-FPD

Note: Data for SPE is based on a validation study for a range of organophosphorus pesticides as per EPA method 8141B, and the values presented are for Tetrachlorvinphos specifically.

Experimental Protocols

Protocol 1: Solid-Phase Extraction (SPE) for Tetrachlorvinphos in Water

This protocol is based on the principles of EPA Method 3535A for the extraction of organophosphorus pesticides from aqueous samples. C18 Solid-Phase Extraction disks are

utilized for their high efficiency in retaining nonpolar to moderately polar compounds like tetrachlorvinphos.

1. Materials and Reagents

- Atlantic® C18 Solid-Phase Extraction Disks (47 mm) or equivalent
- Automated SPE System (e.g., Biotage® Horizon 5000) or Manual SPE Manifold
- Methanol (HPLC grade)
- Dichloromethane (pesticide residue grade)
- Reagent Water (HPLC grade)
- Sodium Sulfate, anhydrous (analytical grade, heated to 400°C for 4 hours)
- Concentrator tubes
- Nitrogen evaporation system (e.g., DryVap® Concentrator System)
- 1-L Amber glass sample bottles with PTFE-lined caps
- Hydrochloric acid (HCl) for pH adjustment

2. Sample Collection and Preservation

- Collect 1 L water samples in amber glass bottles.
- If residual chlorine is present, add 80 mg of sodium thiosulfate per liter.
- Preserve the sample by acidifying to a pH of 2 with HCl.
- Store samples at 4°C and extract within 7 days of collection.

3. SPE Procedure

- Disk Conditioning:

- Place the C18 SPE disk in the holder.
- Rinse the disk with 10 mL of dichloromethane.
- Follow with 10 mL of methanol.
- Finally, rinse with 10 mL of reagent water, ensuring the disk does not go dry before sample loading.

- Sample Loading:
 - Load the 1 L water sample onto the conditioned C18 disk at a flow rate of approximately 20 mL/min.
- Matrix Rinsing and Drying:
 - After the entire sample has passed through, rinse the sample bottle with 10 mL of reagent water and pass this rinse through the disk.
 - Dry the disk by drawing a vacuum through it for 15-20 minutes to remove residual water.
- Elution:
 - Elute the trapped analytes from the disk by passing 10 mL of dichloromethane through the disk into a collection tube.
 - Repeat the elution with a second 10 mL aliquot of dichloromethane.
- Drying and Concentration:
 - Pass the collected eluate through a column containing anhydrous sodium sulfate to remove any remaining water.
 - Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen in a concentrator system. The solvent can be exchanged to hexane during this step if required by the analytical method.
- Analysis:

- The concentrated extract is now ready for analysis by Gas Chromatography (GC) with a suitable detector, such as a Flame Photometric Detector (FPD) or a Mass Spectrometer (MS).

Protocol 2: Liquid-Liquid Extraction (LLE) for Tetrachlorvinphos in Water

This protocol follows the principles of EPA Method 3510C for separatory funnel liquid-liquid extraction.

1. Materials and Reagents

- Dichloromethane (pesticide residue grade)
- Sodium Sulfate, anhydrous (analytical grade, heated to 400°C for 4 hours)
- 2-L Separatory funnel with PTFE stopcock
- Kuderna-Danish (K-D) concentrator apparatus
- Glass wool
- Boiling chips
- Water bath
- 1-L Amber glass sample bottles with PTFE-lined caps
- Sodium hydroxide and sulfuric acid for pH adjustment

2. Sample Collection and Preservation

- Collect 1 L water samples in amber glass bottles.
- Preserve the sample to a pH range of 5-9.
- Store samples at 4°C and extract within 7 days of collection.

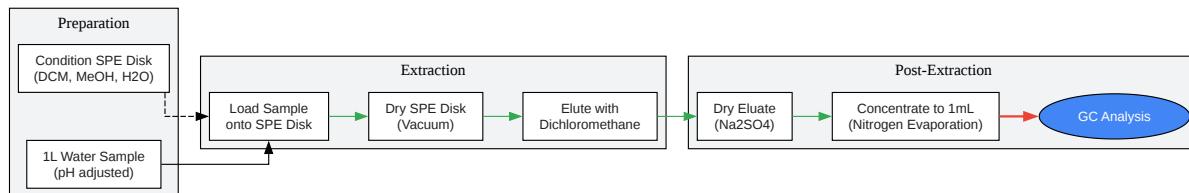
3. LLE Procedure

- Preparation:
 - Measure 1 L of the water sample and pour it into the 2-L separatory funnel.
 - Check the pH of the sample and adjust to a neutral pH (5-9) if necessary.
- Extraction:
 - Add 60 mL of dichloromethane to the separatory funnel.
 - Stopper the funnel and shake vigorously for 2 minutes, with periodic venting to release pressure.
 - Allow the layers to separate. If an emulsion forms, it can be broken by mechanical means (stirring, filtration through glass wool) or centrifugation.
 - Drain the lower organic layer into a collection flask.
- Repeat Extraction:
 - Repeat the extraction two more times with fresh 60 mL portions of dichloromethane, combining all extracts in the same flask.
- Drying and Concentration:
 - Assemble a Kuderna-Danish (K-D) apparatus.
 - Pass the combined extract through a drying column containing anhydrous sodium sulfate and collect it in the K-D concentrator.
 - Rinse the drying column with a small amount of dichloromethane and add it to the K-D apparatus.
 - Add a boiling chip and concentrate the extract to approximately 5 mL on a water bath.
 - Further concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.

- Analysis:

- The 1 mL concentrated extract is ready for analysis by GC-MS or another suitable instrument.[6]

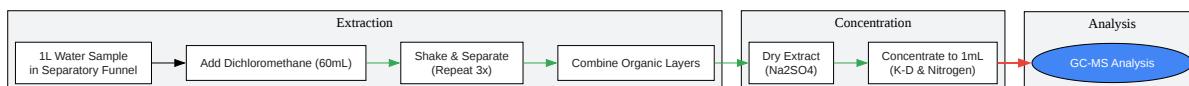
Visualization of Experimental Workflow Solid-Phase Extraction (SPE) Workflow



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Caption: Workflow for Solid-Phase Extraction (SPE) of Tetrachlorvinphos.

Liquid-Liquid Extraction (LLE) Workflow



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Caption: Workflow for Liquid-Liquid Extraction (LLE) of Tetrachlorvinphos.

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